

Platinum(II) chloride formula and molecular weight

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Compound of Interest

Compound Name: *Platinum(II) chloride*

Cat. No.: *B156199*

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In-Depth Technical Guide: Platinum(II) Chloride

This guide provides essential information regarding the chemical formula and molecular weight of **platinum(II) chloride**, a key precursor in the synthesis of various platinum compounds utilized in catalysis and medicinal chemistry.

Core Properties of Platinum(II) Chloride

Platinum(II) chloride, also known as platinum dichloride, is an inorganic compound with the chemical formula PtCl_2 .^{[1][2][3]} It is a crucial starting material for the creation of other platinum-based complexes, including the notable anticancer drug cisplatin.^{[2][4]} This compound typically appears as a dark brown to black powder and is insoluble in water.^{[1][2][4]} **Platinum(II) chloride** exists in two polymorphic forms, $\alpha\text{-PtCl}_2$ and $\beta\text{-PtCl}_2$, which have similar chemical properties.^[1]

Quantitative Data Summary

The fundamental chemical properties of **platinum(II) chloride** are summarized in the table below for easy reference by researchers and professionals in drug development and chemical synthesis.

Property	Value
Chemical Formula	PtCl ₂
Molecular Weight	265.99 g/mol [2][5] (also cited as 265.98 g/mol [3] and 266.00 g/mol [6])
CAS Number	10025-65-7[3][5]
Appearance	Dark brown to black powder[2]
Density	6.05 g/cm ³ [4]
Melting Point	581 °C (decomposes)[4][6]
Solubility	Insoluble in water[1][4]

Structural Information

In its solid state, **platinum(II) chloride** has a polymeric structure. Each platinum atom is coordinated to four chloride ligands in a square planar geometry.[2] The β-form of PtCl₂ converts to the α-form at 500 °C.[1]

Applications

Platinum(II) chloride serves as a versatile precursor in several fields:

- **Medicinal Chemistry:** It is a key intermediate in the synthesis of platinum-based anticancer agents like cisplatin.[2][4]
- **Catalysis:** It is used as a catalyst for a variety of organic reactions, including C-C, C-O, and C-N bond formations.[4]
- **Materials Science:** It is a precursor for synthesizing platinum-based materials for applications such as conductive films and fuel cell catalysts.

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